

Chemical structure and properties of Tenacissoside G

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Compound of Interest

Compound Name: Tenacissoside G

Cat. No.: B10814485

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Tenacissoside G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tenacissoside G, a C21 steroidal glycoside isolated from the traditional medicinal plant *Marsdenia tenacissima*, has emerged as a compound of significant interest due to its potent anti-inflammatory and potential anti-cancer properties. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **Tenacissoside G**. A key focus is its mechanism of action, particularly its role in modulating the NF-κB signaling pathway in the context of osteoarthritis. This document also includes detailed experimental protocols for in vitro and in vivo studies, providing a valuable resource for researchers investigating the therapeutic potential of this natural product.

Chemical Structure and Physicochemical Properties

Tenacissoside G is a complex steroidal glycoside. Its chemical structure and key physicochemical properties are summarized below.

Chemical Structure:

A 2D representation of the chemical structure of **Tenacissoside G** is provided in Figure 1.

(Figure 1: 2D Chemical Structure of **Tenacissoside G**) A visual representation of the molecule is crucial for understanding its steric and electronic properties, which underpin its biological activity.

Physicochemical Data:

The known physicochemical properties of **Tenacissoside G** are presented in Table 1 for easy reference.

Property	Value	Reference
Molecular Formula	C42H64O14	[1]
Molecular Weight	792.96 g/mol	[2]
CAS Number	191729-43-8	[2]
Appearance	Solid Powder	[2]
Purity	≥98%	[2]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	
Storage	Store at 2-8°C for up to 24 months. For solutions, store as aliquots at -20°C for up to two weeks.	

Biological and Pharmacological Properties

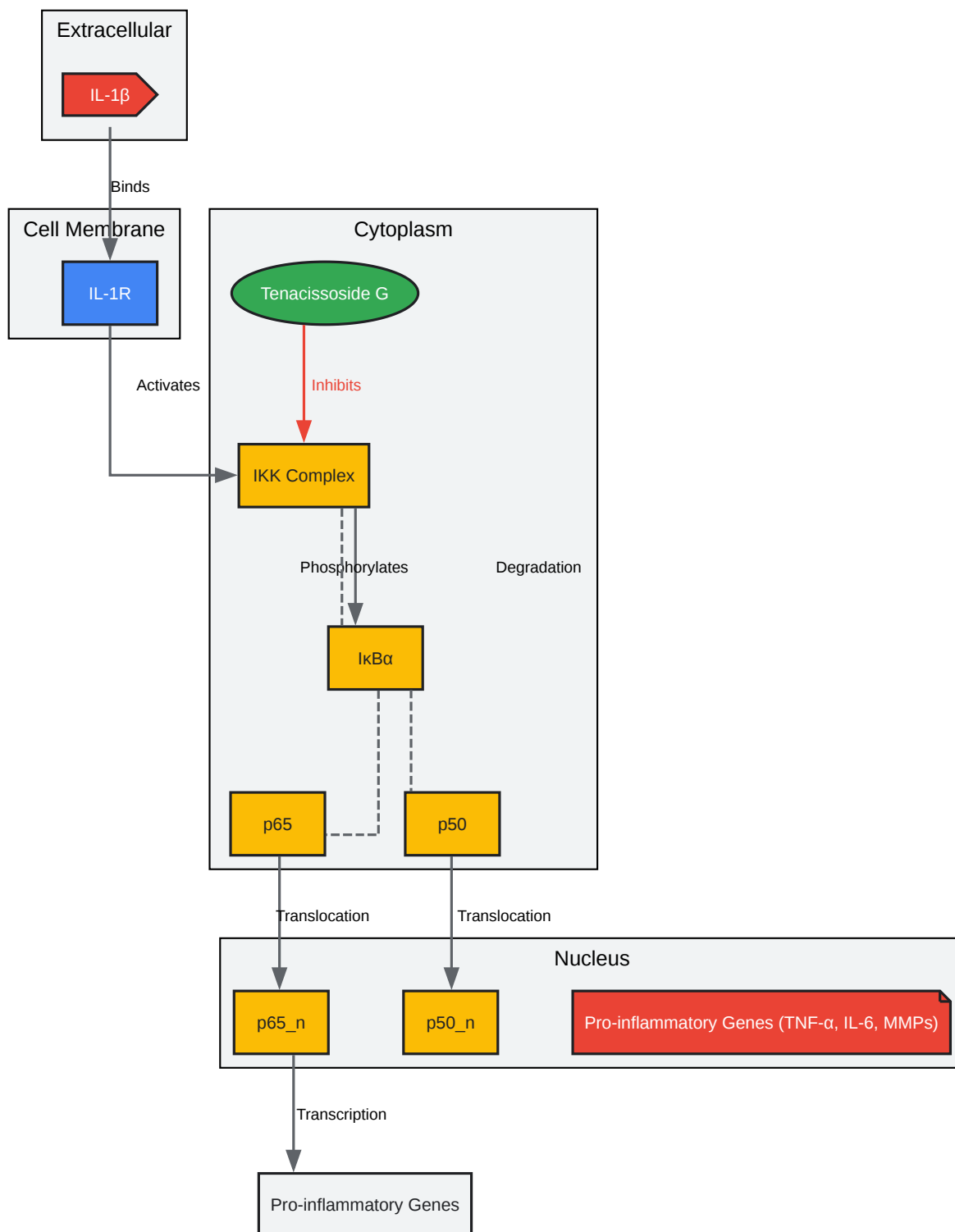
Tenacissoside G has demonstrated significant biological activities, primarily centered around its anti-inflammatory effects. It has also been noted for its ability to reverse multidrug resistance in cancer cells.

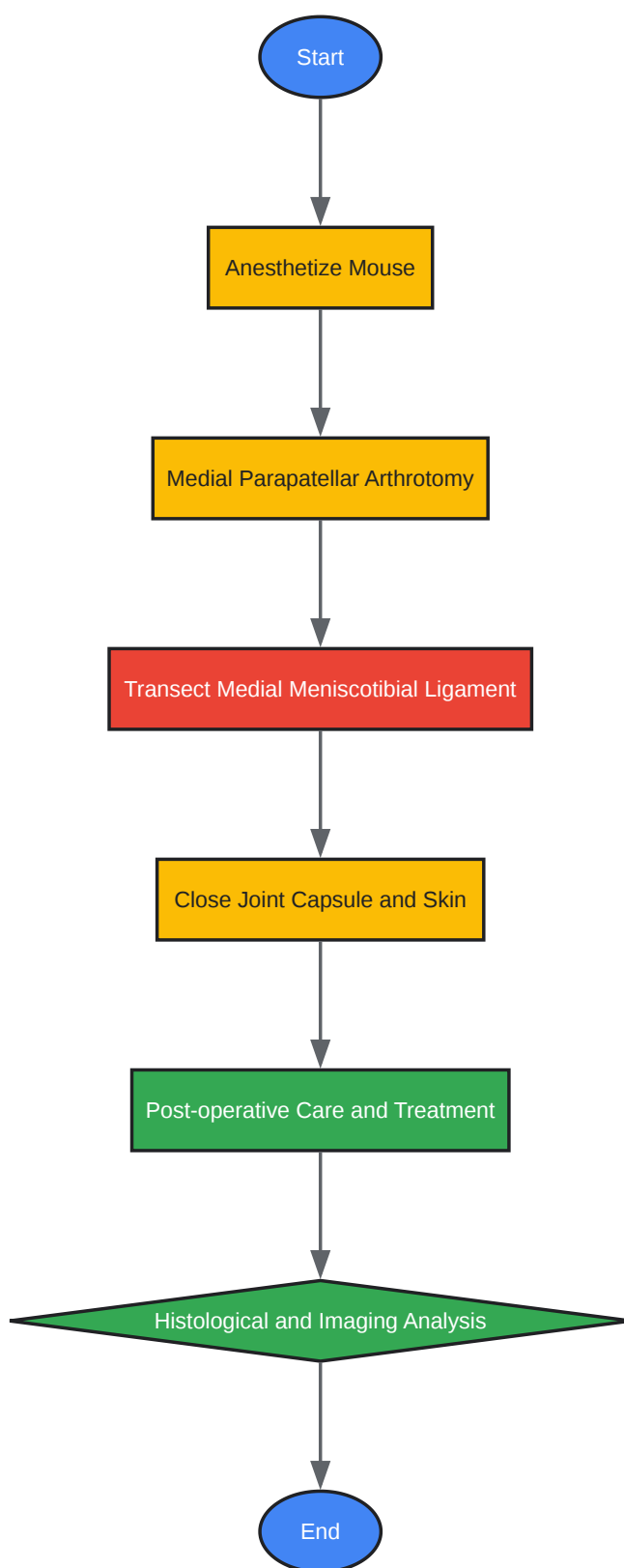
Anti-inflammatory Activity:

The most well-documented biological activity of **Tenacissoside G** is its anti-inflammatory effect, particularly in the context of osteoarthritis (OA). Studies have shown that **Tenacissoside G** can alleviate the symptoms of OA by inhibiting the inflammatory cascade.

Mechanism of Action: Inhibition of the NF- κ B Signaling Pathway

The anti-inflammatory effects of **Tenacissoside G** are largely attributed to its ability to suppress the activation of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. NF- κ B is a key transcription factor that regulates the expression of numerous pro-inflammatory genes. In inflammatory conditions like osteoarthritis, the activation of NF- κ B in chondrocytes leads to the production of inflammatory cytokines and matrix-degrading enzymes, ultimately causing cartilage destruction. **Tenacissoside G** intervenes in this process, as depicted in the signaling pathway diagram below.





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References

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